

# Personal protective equipment for handling ARC 239

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## Compound of Interest

Compound Name: ARC 239

Cat. No.: B1665597

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## Essential Safety and Handling Guide for ARC 239

This guide provides crucial safety, handling, and disposal information for **ARC 239**, a selective  $\alpha$ 2B-adrenoceptor antagonist, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety.

## Hazard Identification and Classification

**ARC 239** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Oral Toxicity (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Hazardous to the aquatic environment, acute hazard (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Hazardous to the aquatic environment, long-term hazard (Category 1), H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

The signal word for this substance is Warning.[\[1\]](#)

## Quantitative Data Summary

Data Point	Value	Source
GHS Classification	Acute toxicity, oral (Category 4)	[1]
Hazardous to the aquatic environment, acute hazard (Category 1)	[1]	
Hazardous to the aquatic environment, long-term hazard (Category 1)	[1]	
Molecular Weight	480.43 g/mol	[1]
Occupational Exposure Limits	No data available	[1]

## Operational and Disposal Plans

Strict adherence to the following protocols is mandatory for the safe handling and disposal of **ARC 239**.

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment must be worn at all times when handling **ARC 239**:

- Eye Protection: Safety goggles with side-shields are required.[1]
- Hand Protection: Wear appropriate protective gloves.[1]
- Skin and Body Protection: An impervious lab coat or clothing is necessary to prevent skin contact.[1]
- Respiratory Protection: A suitable respirator should be used, especially when handling the substance in powdered form or when generating aerosols.[1]

## Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)
- A safety shower and eye wash station must be readily accessible.[\[1\]](#)

#### Safe Handling Practices:

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- Avoid breathing dust, vapors, or mist.[\[1\]](#)
- Prevent the release of the substance into the environment.[\[1\]](#)

#### Storage:

- Store in a tightly sealed container in a cool, dry place. The chemical is stable under recommended storage conditions.[\[1\]](#)
- Incompatible materials to avoid include strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

## Emergency Procedures

#### In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Rinse the affected skin area thoroughly with water. Remove contaminated clothing and shoes and seek medical advice.[\[1\]](#)
- Ingestion: Rinse mouth with water.[\[1\]](#) Do not induce vomiting. Call a physician or poison control center immediately.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.

#### Spill Response:

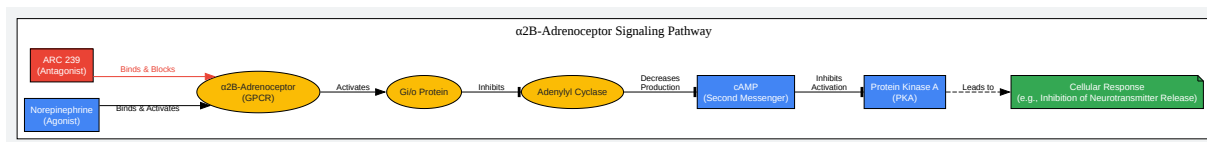
- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear full personal protective equipment.[\[1\]](#)
- Prevent further leakage or spillage. Do not allow the chemical to enter drains or water courses.[\[1\]](#)
- For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#) For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect all contaminated materials in a suitable, labeled container for disposal.[\[1\]](#)

## Disposal Plan

- Dispose of **ARC 239** and its container in accordance with all local, state, and federal regulations.[\[1\]](#)
- Due to its high toxicity to aquatic life, prevent release into the environment.[\[1\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.

## Mechanism of Action: Signaling Pathway

**ARC 239** functions as a selective antagonist for the  $\alpha$ 2B-adrenergic receptor, which is a G protein-coupled receptor (GPCR). The diagram below illustrates the inhibitory effect of **ARC 239** on the  $\alpha$ 2B-adrenoceptor signaling pathway.



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Caption: Mechanism of **ARC 239** as an α2B-adrenoceptor antagonist.

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## References

- 1. [file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
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